

# A Researcher's Guide to Computational Modeling of Diisopropyl Sulfate Reaction Pathways

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## Compound of Interest

|                |                     |
|----------------|---------------------|
| Compound Name: | Diisopropyl sulfate |
| CAS No.:       | 2973-10-6           |
| Cat. No.:      | B1214918            |

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of computational approaches for modeling the reaction pathways of **diisopropyl sulfate**, a potent alkylating agent with known genotoxicity. Due to the limited availability of direct computational studies on **diisopropyl sulfate**, this guide draws parallels from research on analogous alkyl and aryl sulfates to propose robust modeling strategies. We present key reaction pathways, compare potential computational methodologies, and provide available experimental data to serve as a benchmark for future in silico studies.

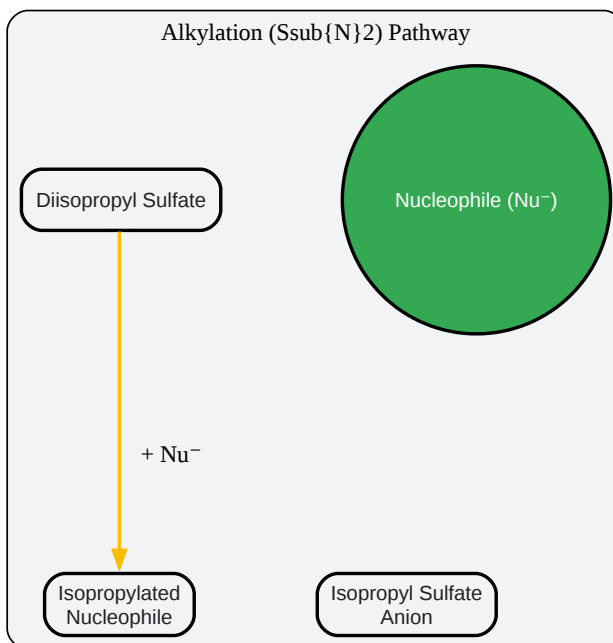
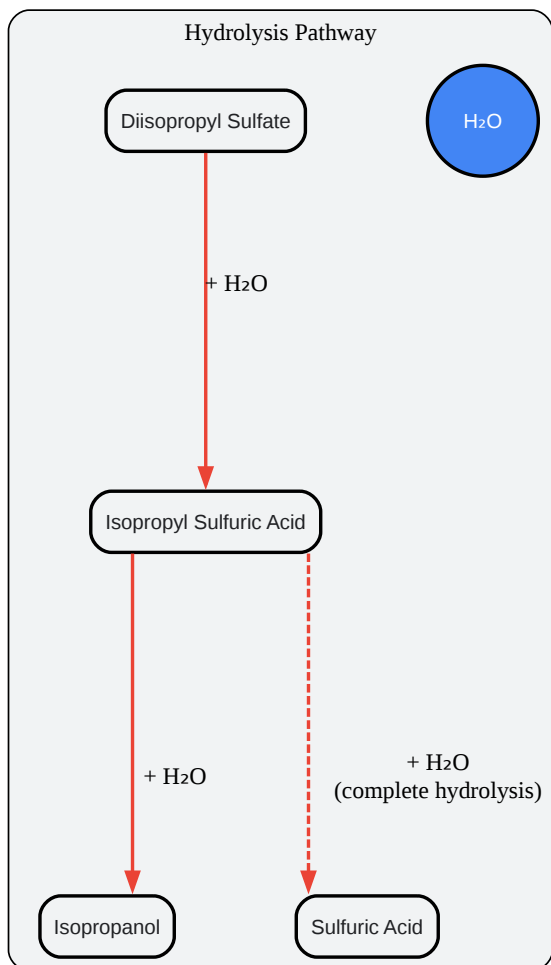
## Key Reaction Pathways of Diisopropyl Sulfate

**Diisopropyl sulfate** is a versatile reagent known primarily for its role in alkylation and O-sulfation reactions.[1] Its reactivity is also characterized by hydrolysis, a critical pathway to consider in both industrial and biological contexts.[2][3] Understanding the kinetics and thermodynamics of these reactions is crucial for predicting its stability, reactivity, and toxicological profile.

The two primary reaction pathways of interest are:

- Hydrolysis: The reaction with water, which can proceed under neutral, acidic, or basic conditions, leading to the formation of isopropyl alcohol and isopropyl sulfuric acid, and eventually to complete hydrolysis to isopropanol and sulfuric acid.[\[2\]](#)[\[3\]](#)
- Alkylation (SN2 Reaction): The transfer of an isopropyl group to a nucleophile, a key mechanism in its synthetic applications and its mode of action as a genotoxic agent through the alkylation of DNA.

Below is a generalized schematic of these reaction pathways.





## References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Diisopropyl Sulfate - Occupational Exposures to Mists and Vapours from Strong Inorganic Acids; and Other Industrial Chemicals - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [3. publications.iarc.who.int \[publications.iarc.who.int\]](#)
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